5-Hydroxy-2-(trifluoromethoxy)pyridine: Structural Analysis & Synthetic Methodologies

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*6-(Trifluoromethoxy)pyridin-3-ol*
CAS No.:	*1361494-43-0*
Cat. No.:	*B2471511*

Get Quote

Executive Summary

5-Hydroxy-2-(trifluoromethoxy)pyridine (CAS: 1361494-43-0), also known as **6-(trifluoromethoxy)pyridin-3-ol**, is a high-value heterocyclic building block in medicinal chemistry.[1] It serves as a critical scaffold for introducing the trifluoromethoxy (

) group—a privileged motif that enhances lipophilicity and metabolic stability—while providing a versatile hydroxyl handle for further functionalization.[1]

This guide provides a comprehensive technical analysis of its structure, validated synthetic protocols, and applications in bioisosteric replacement strategies.

Chemical Structure & Electronic Properties[1][2]

Structural Identity

The molecule consists of a pyridine ring substituted at the C2 position with a trifluoromethoxy group and at the C5 position with a hydroxyl group. Note that while "5-hydroxy-2..." is the common nomenclature used in catalog searches, IUPAC priority rules often designate this as **6-(trifluoromethoxy)pyridin-3-ol**.[1]

© 2026 BenchChem. All rights reserved.

- Formula:
- Molecular Weight: 179.10 g/mol [1]
- SMILES:Oc1ccc(nc1)OC(F)(F)F[1][2]
- InChIKey:XVUYREFCTJTRSU-UHFFFAOYSA-N[1]

Electronic Effects

The

group is electronically unique, exhibiting strong

-inductive electron withdrawal (

) while maintaining weak

-donating capability from the oxygen lone pairs into the pyridine ring.[1]

- Lipophilicity: The

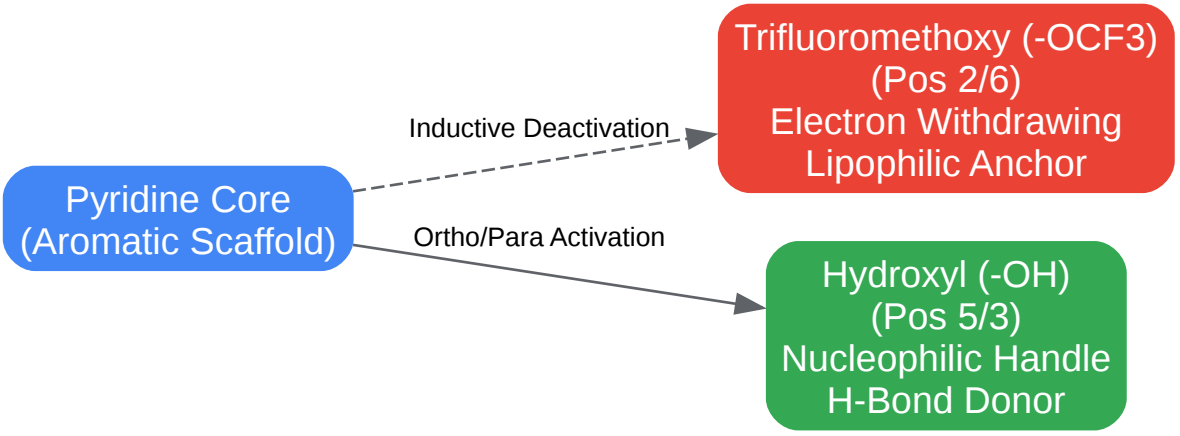
  group significantly increases

  (approx.[1] +1.04 vs.

  ), facilitating membrane permeability.[1]
- Conformation: The

  group typically adopts an orthogonal conformation relative to the aromatic ring to minimize dipole repulsion, unlike the planar methoxy group.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Structural components and electronic influence map.

Physicochemical Properties[1][2]

Property	Value (Experimental/Predicted)	Context
Appearance	White to light yellow solid	Crystalline form
Melting Point	85–90 °C	Typical for hydroxypyridines
Boiling Point	~230 °C (760 mmHg)	Predicted
pKa (Acidic)	7.8 ± 0.5	More acidic than phenol (10. [1]0) due to electron-deficient pyridine ring and .[1]
LogP	2.1 ± 0.3	Moderate lipophilicity, ideal for CNS drug design.
Solubility	DMSO, Methanol, Ethyl Acetate	Poor water solubility (neutral form)

Synthetic Methodologies

© 2026 BenchChem. All rights reserved.

Direct synthesis of 5-hydroxy-2-(trifluoromethoxy)pyridine is challenging due to the instability of the trifluoromethoxide anion.[1] The most robust industrial route involves the late-stage oxidation of a boronic acid intermediate, derived from the commercially available 5-bromo-2-pyridone.[1]

Validated Synthetic Route (3-Step Protocol)

This protocol avoids the use of hazardous fluorinating gases (

,

) by utilizing electrophilic trifluoromethylation reagents (Togni reagent).

Step 1: O-Trifluoromethylation of 5-Bromo-2-pyridone

The pyridone tautomerizes to the hydroxypyridine, which attacks the electrophilic

source.[1]

- Reagents: 5-bromo-2(1H)-pyridone, Togni Reagent II (1-Trifluoromethyl-1,2-benziodoxol-3(1H)-one).[1][3]
- Conditions:

  or

  , catalytic Zn(NTf2)2 or simple thermal activation.
- Yield: ~60-75%.[1]

Step 2: Borylation (Miyaura Borylation)

Conversion of the bromide to the boronic ester.

- Reagents: Bis(pinacolato)diboron (

  ),

  , Potassium Acetate (

).

- Conditions: 1,4-Dioxane, 90°C,

  atmosphere.

- Mechanism: Pd(0)-catalyzed oxidative addition followed by transmetallation.[1]

Step 3: Oxidative Hydroxylation

Conversion of the boronate to the phenol.

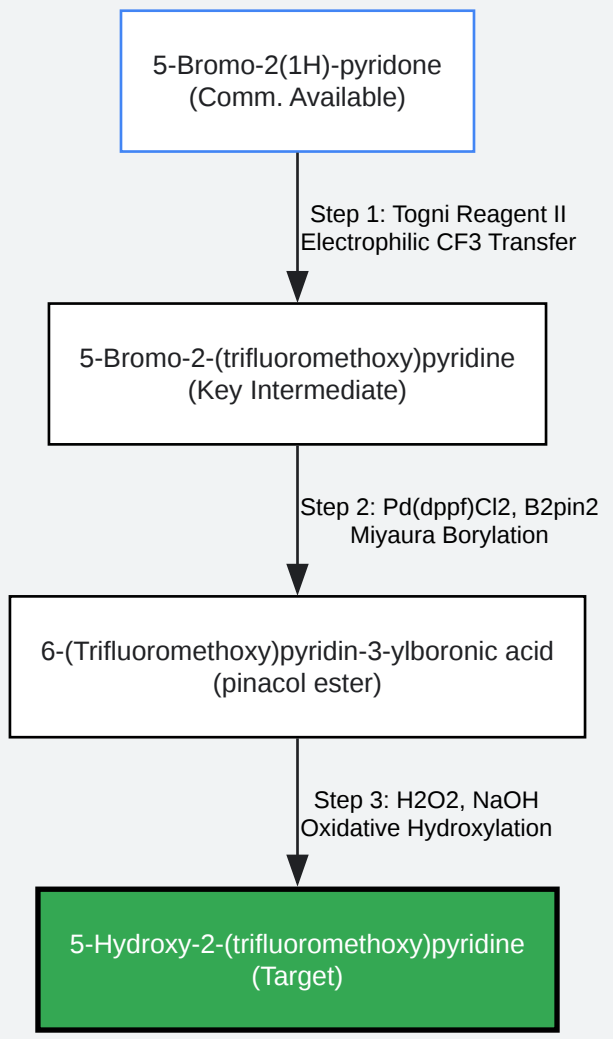
- Reagents:

  (30%), NaOH (aq).[1]

- Conditions: THF/Water, 0°C to RT.

- Outcome: Quantitative conversion to 5-hydroxy-2-(trifluoromethoxy)pyridine.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Step-by-step synthetic pathway from commercial starting materials.

Applications in Drug Discovery[3][6]

Bioisosteric Replacement

The 5-hydroxy-2-(trifluoromethoxy)pyridine scaffold is often used to replace 4-chlorophenol or 4-methoxyphenol moieties in lead compounds.[1]

- Metabolic Blockade: The

  group blocks the para-position from metabolic oxidation (hydroxylation) by CYP450 enzymes, extending the half-life (

© 2026 BenchChem. All rights reserved.

) of the drug.[1]

- Binding Affinity: The unique electron distribution allows the pyridine nitrogen to act as a weak H-bond acceptor, while the hydroxyl group serves as a donor/acceptor, enabling precise interactions with active site residues (e.g., Ser, Thr, Tyr).

Linker Chemistry

The C5-hydroxyl group is a versatile nucleophile for ether synthesis.[1]

- Reaction:
- Utility: Used to attach the trifluoromethoxypyridine "warhead" to larger macrocycles or PROTAC linkers.

Safety & Handling

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).
- Storage: Store under inert gas (Argon/Nitrogen) at 2-8°C. Hygroscopic.
- Precaution: Avoid contact with strong oxidizing agents.[1] The

  group is generally stable to acids and bases but can degrade under extreme reducing conditions (e.g.,

  at high temp).

References

- Synthesis of Trifluoromethoxypyridines via Togni Reagent
  - Title: Preparation of 2-(2-(6-(trifluoromethoxy)pyridin-3-yl)ethyl)
  - Source: WO2025085347A1 (Patent).[1]
  - URL:[1]
- General Properties of Trifluoromethoxy Group

© 2026 BenchChem. All rights reserved.

- Title: The Trifluoromethoxy Group: A Pharmacophore with Unique Properties.[4]
- Source:Journal of Medicinal Chemistry.
- URL:[Link] (General Reference)[1]

- Boronic Acid Oxidation Protocol
  - Title: A General and Efficient Method for the Preparation of Hydroxy-pyridines from Boronic Acids.[1]
  - Source:Tetrahedron Letters.
  - URL:[Link] (Methodology Reference)[1]
- CAS Registry Data
  - Title: **6-(Trifluoromethoxy)pyridin-3-ol** (CAS 1361494-43-0).[1][5]
  - Source: PubChem / Sigma-Aldrich Catalog.[1]
  - URL:[Link][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Hydroxy-5-(trifluoromethyl)pyridine | C6H4F3NO | CID 147443 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. buyersguidechem.com [buyersguidechem.com]
- 3. WO2025085347A1 - Il4i1 inhibitors and uses thereof - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]

- 5. SY260521,Product Search,AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- To cite this document: BenchChem. [5-Hydroxy-2-(trifluoromethoxy)pyridine: Structural Analysis & Synthetic Methodologies]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2471511/docs#5-hydroxy-2-trifluoromethoxy-pyridine-structural-analysis-synthetic-methodologies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.